

Application Notes and Protocols: Civetone as a Fixative in Fragrance Chemistry Research

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Compound of Interest

Compound Name: Civetone

Cat. No.: B1203174

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These application notes provide a comprehensive overview of the use of **civetone** as a fixative in fragrance chemistry. This document details its mechanism of action, presents quantitative data on its efficacy, and offers detailed protocols for its evaluation.

Introduction to Civetone as a Fragrance Fixative

Civetone, a macrocyclic ketone, is a historically significant and potent ingredient in the fragrance industry.[1] Traditionally sourced from the civet cat (*Civettictis civetta*), synthetic versions are now predominantly used for ethical and economic reasons.[2] Its primary role in modern perfumery is that of a fixative, a substance that reduces the evaporation rate of more volatile fragrance components, thereby increasing the longevity of a scent.[1]

The fixative properties of **civetone** are attributed to its high molecular weight (250.42 g/mol) and low vapor pressure.[1] It is believed to function through intermolecular forces, such as van der Waals forces and potentially weak hydrogen bonds, with the more volatile fragrance molecules. This creates a less volatile matrix from which the fragrance components evaporate more slowly. Quantitative studies suggest that **civetone** can extend the half-life of certain volatile materials by 20-50%.[1]

In fragrance compositions, **civetone** is typically used at very low concentrations, often between 0.01% and 0.5%, due to its powerful and complex odor profile, which is described as animalic, musky, and warm.[1]

Data Presentation: The Impact of Civetone on Fragrance Longevity

While extensive research qualitatively supports the efficacy of **civetone** as a fixative, publicly available, direct comparative quantitative data in tabular format is limited. The following tables are illustrative, based on descriptive data from industry literature and research articles, to demonstrate the expected impact of **civetone** on fragrance performance.

Table 1: Hypothetical Evaporation Rate of a Model Fragrance Compound (Linalool) With and Without **Civetone**

Time (hours)	Linalool Remaining without Civetone (%)	Linalool Remaining with 0.1% Civetone (%)
0	100	100
1	60	75
2	35	55
4	15	30
6	5	15
8	<1	5

Table 2: Sensory Panel Evaluation of Fragrance Longevity

Fragrance Accord	Attribute	Control (without Civetone)	With 0.1% Civetone
Citrus Top Note	Time to Fade (hours)	1.5	2.5
Intensity at 1 hour (1-10 scale)	6	8	
Floral Heart	Time to Fade (hours)	4	6.5
Intensity at 3 hours (1-10 scale)	5	7	
Woody Base	Overall Longevity (hours)	8	12+
Intensity at 6 hours (1-10 scale)	4	6	

Experimental Protocols

Protocol for Headspace Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Fragrance Evaporation

This protocol outlines the procedure for quantitatively measuring the evaporation rate of fragrance compounds from a substrate, with and without the addition of **civetone**.

Objective: To determine the effect of **civetone** on the evaporation rate of volatile fragrance compounds.

Materials:

- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)
- Headspace autosampler
- 20 mL headspace vials with magnetic crimp caps and PTFE/silicone septa

- Filter paper strips (e.g., Whatman No. 1) or other suitable substrate
- Micropipettes
- Fragrance compounds of interest (e.g., linalool, limonene, etc.)
- **Civetone** solution (e.g., 1% in ethanol)
- Ethanol (solvent)
- Internal standard (e.g., undecane)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of the fragrance compound(s) in ethanol.
 - Prepare two sets of vials:
 - Control Vials: Add a known amount of the fragrance stock solution and the internal standard to a filter paper strip and place it in a headspace vial.
 - Test Vials: Add a known amount of the fragrance stock solution, the **civetone** solution, and the internal standard to a filter paper strip and place it in a headspace vial.
 - Immediately seal the vials after adding the samples.
- Incubation and Headspace Sampling:
 - Place the vials in the headspace autosampler.
 - Equilibrate the vials at a constant temperature (e.g., 37°C to simulate skin temperature) for a set period (e.g., 30 minutes).
 - Program the autosampler to inject a set volume of the headspace from each vial into the GC-MS at specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours).
- GC-MS Analysis:

- GC Column: Use a non-polar or medium-polarity column suitable for fragrance analysis (e.g., DB-5ms).
- Oven Temperature Program: Start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 250°C) to separate the volatile compounds.
- MS Parameters: Operate the mass spectrometer in full scan mode to identify the compounds and in selected ion monitoring (SIM) mode for accurate quantification.
- Data Analysis:
 - Identify the fragrance compounds and **civetone** based on their retention times and mass spectra.
 - Quantify the peak area of each fragrance compound relative to the internal standard at each time point.
 - Plot the concentration of each fragrance compound over time for both the control and test samples to determine the evaporation profiles.
 - Calculate the percentage decrease in the evaporation rate for the samples containing **civetone** compared to the control.

Protocol for Sensory Evaluation of Fragrance Longevity

This protocol describes the methodology for assessing the perceived longevity and intensity of a fragrance by a trained sensory panel.

Objective: To evaluate the effect of **civetone** on the perceived longevity and character of a fragrance.

Materials:

- Fragrance solutions (with and without **civetone**) in an appropriate solvent (e.g., ethanol).
- Perfumer's smelling strips.
- Odor-free evaluation booths.

- Data collection forms or software.
- Panel of trained sensory assessors (minimum of 8-10 panelists).

Procedure:

- Panelist Training and Selection:
 - Train panelists to identify and rate the intensity of different fragrance notes on a standardized scale (e.g., a 10-point scale where 1 is very weak and 10 is very strong).
 - Familiarize panelists with the fragrance accord being tested.
- Sample Preparation and Presentation:
 - Dip the smelling strips into the fragrance solutions to a consistent depth and allow the solvent to evaporate for a set time (e.g., 30 seconds).
 - Present the coded smelling strips (one control, one test) to each panelist in a randomized and blind manner.
- Sensory Evaluation:
 - Instruct panelists to evaluate the intensity of the overall fragrance and specific notes at predetermined time intervals (e.g., 0, 15 min, 1 hr, 2 hrs, 4 hrs, 6 hrs, 8 hrs).
 - At each time point, panelists should record the intensity ratings on their evaluation forms.
 - Panelists should also provide descriptive comments on the fragrance character and when specific notes are no longer perceptible.
- Data Analysis:
 - Calculate the average intensity ratings for each fragrance at each time point.
 - Plot the average intensity over time for both the control and test fragrances to create sensory decay curves.

- Statistically analyze the data to determine if there are significant differences in perceived longevity and intensity between the fragrance with and without **civetone**.

Protocol for Stability Testing of Fragrance Formulations

This protocol details the procedure for assessing the physical and chemical stability of a fragrance formulation containing **civetone** under various environmental conditions.

Objective: To evaluate the stability of a fragrance formulation containing **civetone** over time.

Materials:

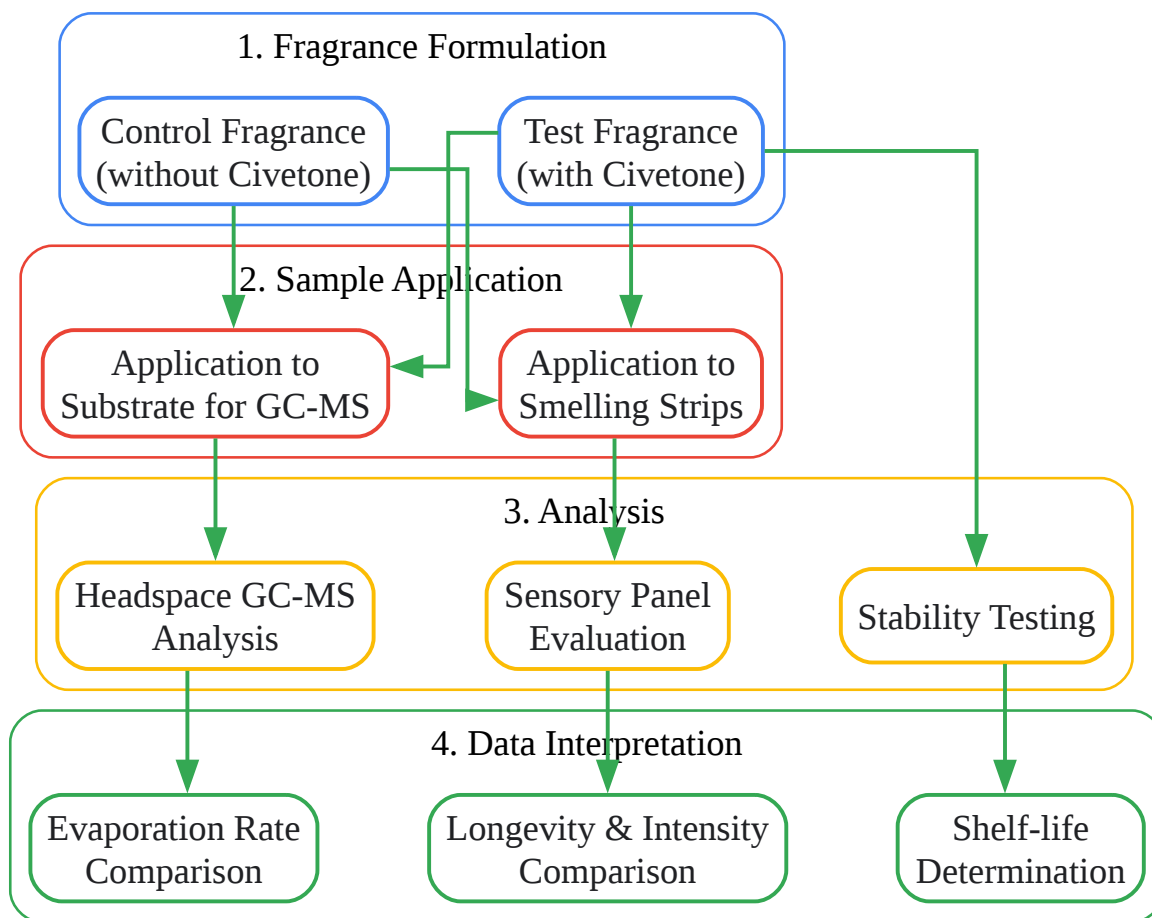
- Finished fragrance product (e.g., in a glass bottle with a sprayer).
- Controlled environment chambers (e.g., ovens, refrigerators, light exposure boxes).
- pH meter.
- Viscometer.
- GC-MS for chemical analysis.

Procedure:

- Sample Storage:
 - Store samples of the fragrance formulation under the following conditions:
 - Accelerated Stability: 40°C and 75% relative humidity.
 - Room Temperature: 25°C and 60% relative humidity.
 - Refrigerated: 4°C.
 - Light Exposure: In a light box with controlled UV and visible light exposure.
 - Freeze-Thaw Cycles: Alternate between -10°C and 25°C for several cycles.
- Evaluation at Time Intervals:

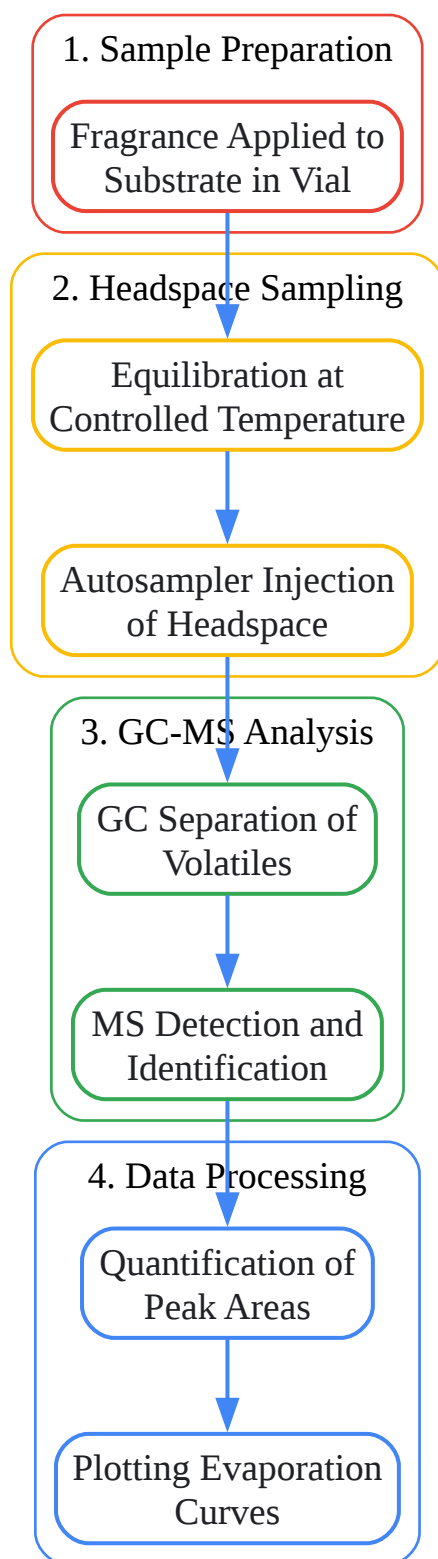
- At specified time points (e.g., 0, 1, 3, 6, and 12 months), remove samples from each storage condition and allow them to equilibrate to room temperature.
- Evaluate the following parameters:
 - Physical Appearance: Color, clarity, and presence of any precipitation.
 - Odor: Any changes in the fragrance profile compared to the initial sample.
 - pH: Measure the pH of the solution.
 - Viscosity: Measure the viscosity of the solution.
 - Chemical Composition: Analyze the sample by GC-MS to identify any degradation products or changes in the concentration of key fragrance components.
- Data Analysis:
 - Record all observations and measurements in a stability report.
 - Compare the results from the different storage conditions to the initial sample and the room temperature sample.
 - Determine the shelf-life of the product based on the time it takes for significant changes to occur under accelerated conditions, and confirm with real-time data.

Visualizations



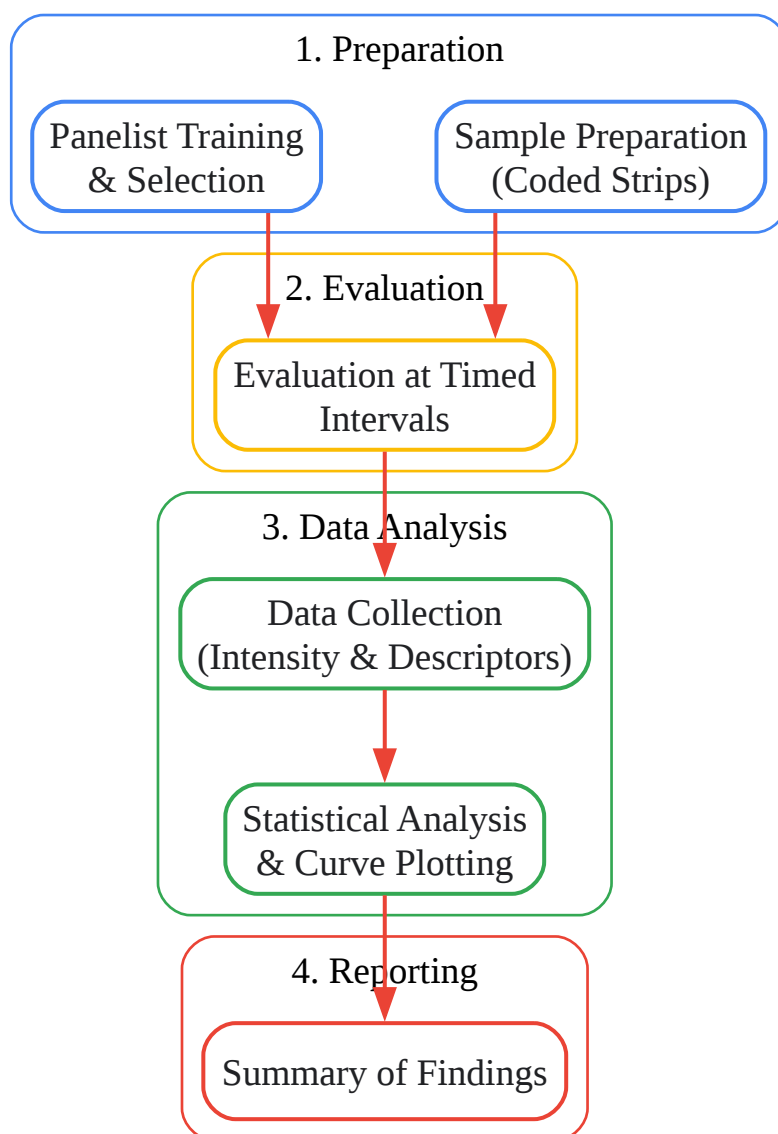
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Fig. 1: Experimental Workflow for **Civetone** Fixative Evaluation.



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Fig. 2: Headspace GC-MS Analysis Workflow.



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Fig. 3: Sensory Evaluation Workflow.

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References

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